

Sulfo-Cy3 dUTP: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Sulfo-Cy3 dUTP

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the structure, properties, and applications of **Sulfo-Cy3 dUTP**, a fluorescently labeled deoxyuridine triphosphate. This document is intended to serve as a valuable resource for researchers and professionals in the fields of molecular biology, cell biology, and drug development who utilize nucleic acid labeling and detection techniques.

Core Properties of Sulfo-Cy3 dUTP

Sulfo-Cy3 dUTP is a modified deoxynucleotide that is crucial for a variety of molecular biology applications. It is a deoxyuridine triphosphate molecule that has been labeled with a sulfonated cyanine dye, Sulfo-Cy3. This fluorescent tag allows for the non-radioactive detection of DNA. The sulfonate groups on the cyanine dye enhance its water solubility, making it highly compatible with aqueous buffers used in enzymatic reactions.^{[1][2]}

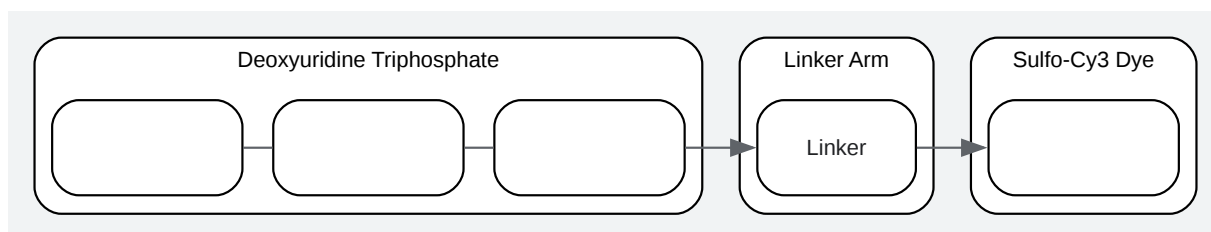
Physicochemical and Spectral Properties

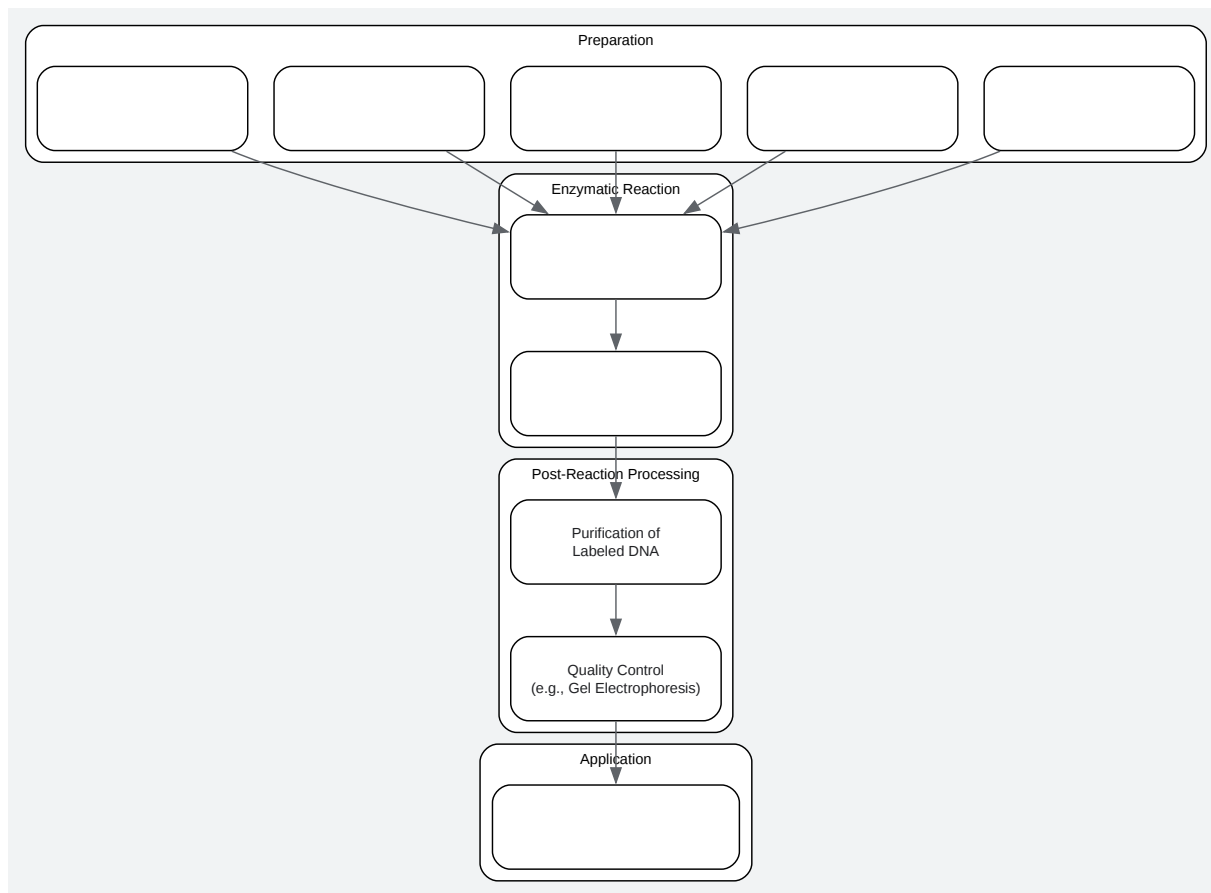
The key characteristics of **Sulfo-Cy3 dUTP** are summarized in the table below. These properties are essential for designing experiments, selecting appropriate filter sets for fluorescence microscopy, and ensuring accurate data interpretation.

Property	Value	Reference(s)
Molecular Formula	C48H59N6O22P3S2	[3]
Molecular Weight	~1229.1 g/mol to 1247.84 g/mol	[3][4]
Appearance	Red to dark red solid/powder	[4][5]
Solubility	Good in water	[1][4]
Excitation Maximum (λ_{ex})	~548 - 555 nm	[3][4]
Emission Maximum (λ_{em})	~563 - 570 nm	[3][4]
Extinction Coefficient	162,000 L·mol ⁻¹ ·cm ⁻¹	[3][4]
Fluorescence Quantum Yield	0.1	[3][4]
Storage Conditions	-20°C, protected from light	[3][4]

Structural Representation

The chemical structure of **Sulfo-Cy3 dUTP** consists of a deoxyuridine triphosphate moiety linked to a Sulfo-Cy3 dye. The following diagram illustrates this molecular structure.





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